

Personal protective equipment for handling Ulexite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ulexite

Cat. No.: B576465

[Get Quote](#)

Essential Safety and Handling Guide for Ulexite

This guide provides immediate and essential safety protocols for laboratory professionals handling **Ulexite**. It outlines necessary personal protective equipment (PPE), operational procedures for handling and storage, and clear steps for disposal and emergency situations, ensuring the safe and effective use of this material in a research environment.

Ulexite Properties and Exposure Limits

Ulexite is a borate mineral, chemically identified as Sodium-Calcium Pentaborate Octahydrate.

[1] It is generally considered a non-hazardous material with low acute oral and dermal toxicities.[2][3][4] It presents as a white, odorless, granular substance that is not flammable, combustible, or explosive.[2]

| Parameter | Value | Regulatory Body/Standard |
|--------------------------------------|-----------------------------------|--------------------------|
| Occupational Exposure Limits | | |
| OSHA PEL (Total Dust) | 15 mg/m ³ (8-hour TWA) | OSHA[1][2] |
| OSHA PEL (Respirable Dust) | 5 mg/m ³ (8-hour TWA) | OSHA[1][2] |
| Cal/OSHA PEL | 10 mg/m ³ | Cal/OSHA[1][3] |
| ACGIH TLV | 10 mg/m ³ | ACGIH[2] |
| Toxicological Data | | |
| Acute Oral Toxicity (LD50, rat) | 3200-3400 mg/kg of body weight | [2][5] |
| Acute Dermal Toxicity (LD50, rabbit) | >2000 mg/kg of body weight | [2][5] |
| Physical and Chemical Properties | | |
| pH | 9.2 | [3] |
| Melting Point | 870°C | [3] |
| Solubility in Water | 7.6 g/L (at 25°C) | [3] |
| Bulk Density | 1410-1500 kg/m ³ | [3] |

Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure and ensure safety. The following equipment should be used when handling **Ulexite**, particularly when dust generation is likely.

- **Respiratory Protection:** To prevent inhalation of dust, especially in areas without adequate ventilation, a NIOSH-approved particulate respirator (type N95 or better) is recommended.[2] For emergencies or situations with unknown exposure levels, a full-face, positive-pressure, air-supplied respirator should be used.[2]

- **Eye and Face Protection:** Safety glasses or splash-resistant goggles are necessary to protect against dust particles.[6][7] In very dusty conditions, goggles are preferred.[2] Eye protection should comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3][4]
- **Hand and Skin Protection:** Protective gloves (such as PVC, neoprene, or nitrile rubber) should be worn to prevent skin contact, especially if skin is cut or abraded.[2][6][8] Wear suitable protective clothing to prevent skin exposure.[4][6]
- **Hygiene Measures:** Always wash hands thoroughly with soap and water after handling **Ulexite** and before eating, drinking, or smoking.[3][6] Do not eat, drink, or smoke in work areas.[6][8]

Operational Plan: Handling and Storage

Handling:

- **Ventilation:** Use **Ulexite** in a well-ventilated area. Local exhaust ventilation is preferred to control dust at its source.[1][2]
- **Minimize Dust:** Employ good housekeeping procedures to minimize dust generation and accumulation.[1][2] Avoid actions that create dust, such as vigorous shaking or scooping.
- **Avoid Incompatibles:** Keep **Ulexite** away from strong reducing agents, as reactions can generate explosive hydrogen gas.[1][2]
- **Personal Hygiene:** Avoid breathing dust and contact with eyes or clothing.[3][4]

Storage:

- **Container Integrity:** Keep containers tightly closed and store them indoors in a cool, dry, and well-ventilated location.[1][6]
- **Proper Stacking:** Store bags to prevent accidental damage. If stacking, ensure they are stable and secure against collapse.[7]
- **First-In, First-Out:** Handle bags on a first-in, first-out basis to maintain package integrity.[1]

Disposal Plan

Ulexite is not classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA).[2]

- Collection: Sweep up or vacuum spilled material to minimize dust generation and place it in a suitable, sealed container for disposal.[3]
- Disposal: Small quantities can typically be disposed of in a landfill.[2]
- Regulatory Compliance: Always dispose of the material in accordance with all applicable local, state, and federal regulations.[1] Contact local authorities or a licensed waste disposal service for specific guidance.[1][2]

Emergency Procedures and First Aid

First Aid Measures:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 20 minutes, holding the eyelids open.[1] If irritation persists, seek medical attention.[1][2]
- Skin Contact: Wash the affected area with soap and water.[1][2] **Ulexite** is not known to irritate intact skin, but medical attention should be sought if irritation occurs.[2][7]
- Inhalation: Move the individual to fresh air.[1] If symptoms like nose or throat irritation occur, or if breathing is difficult, seek medical attention.[1] If the person is not breathing, provide artificial respiration.[1][7]
- Ingestion: If large amounts (more than a teaspoon) are swallowed, give two glasses of water or milk to drink and seek medical attention.[1] Do not induce vomiting.[7] Never give anything by mouth to an unconscious person.[1]

Accidental Release Measures:

- Isolate Area: Keep unnecessary personnel away from the spill area.[2][8]
- Ventilate: Ensure the area of the spill is well-ventilated.[2][6]

- Containment: Contain and recover the material when possible.[2] Use methods like vacuuming or sweeping that do not generate excessive dust.[1]
- Environmental Protection: Prevent **Ulexite** from entering drains or water bodies, as high concentrations can be harmful to vegetation.[1]

Caption: Workflow for managing a **Ulexite**-related safety incident.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanborate.com [americanborate.com]
- 2. ictulsa.com [ictulsa.com]
- 3. etimineusa.com [etimineusa.com]
- 4. kirbyagri.com [kirbyagri.com]
- 5. trc-corp.com [trc-corp.com]
- 6. etimineusa.com [etimineusa.com]
- 7. summitfertz.com.au [summitfertz.com.au]
- 8. trc-corp.com [trc-corp.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ulexite]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b576465#personal-protective-equipment-for-handling-ulexite\]](https://www.benchchem.com/product/b576465#personal-protective-equipment-for-handling-ulexite)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com